

Environmental Fate and Behavior of 2-Isopropylnaphthalene: A Technical Guide

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Compound of Interest

Compound Name: 2-Isopropylnaphthalene

Cat. No.: B7779830

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Introduction

2-Isopropylnaphthalene is an alkylated polycyclic aromatic hydrocarbon (PAH) used as an organic intermediate and in solvents.^[1] Its presence in the environment raises concerns due to the potential for persistence, bioaccumulation, and toxicity. This technical guide provides a comprehensive overview of the environmental fate and behavior of **2-isopropylnaphthalene**, summarizing key quantitative data, detailing experimental methodologies, and visualizing critical processes to support environmental risk assessment and management.

Physicochemical Properties

The environmental transport and partitioning of **2-isopropylnaphthalene** are governed by its physicochemical properties. A summary of these properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₄	[2]
Molecular Weight	170.25 g/mol	[2]
Physical State	Colorless to yellowish-brown liquid	[3]
Melting Point	14.5 °C	[3]
Boiling Point	268.2 °C	[3]
Vapor Pressure	0.00518 mmHg at 25 °C	[3]
Water Solubility	Insoluble	[3]
Log K _{ow} (Octanol-Water Partition Coefficient)	4.6 (estimated)	[3]

Environmental Fate

The fate of **2-isopropylnaphthalene** in the environment is determined by a combination of transport and transformation processes, including abiotic and biotic degradation.

Abiotic Degradation

Atmospheric Photodegradation: In the atmosphere, **2-isopropylnaphthalene** is expected to exist primarily in the vapor phase.[3] It is degraded by reacting with photochemically-produced hydroxyl radicals.[3] The estimated half-life for this reaction is approximately 7 hours, based on a calculated rate constant of 5.4×10^{-11} cm³/molecule-sec at 25 °C.[3]

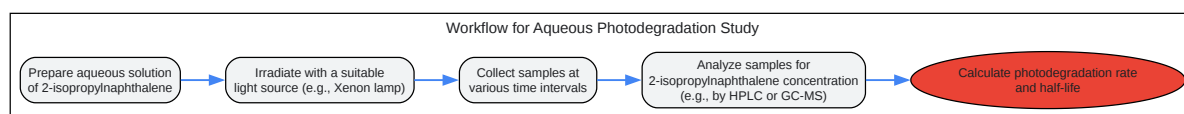
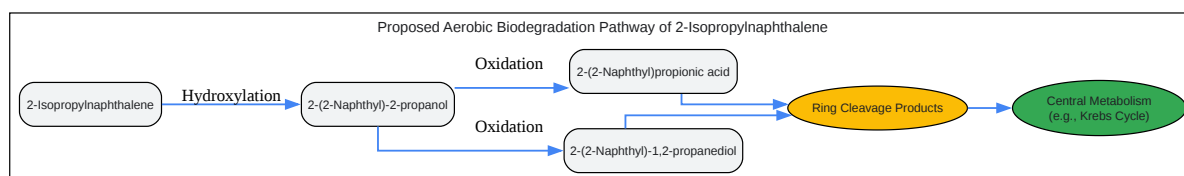
Photolysis in Water: **2-Isopropylnaphthalene** can undergo direct photolysis in water. An experimental study using a 100W mercury lamp demonstrated a photolysis rate constant of 0.31 hr⁻¹, which corresponds to a half-life of about 22.3 hours in distilled water at 20 °C.[3]

Hydrolysis: Due to the lack of hydrolyzable functional groups, hydrolysis is not considered an important environmental fate process for **2-isopropylnaphthalene**. [3]

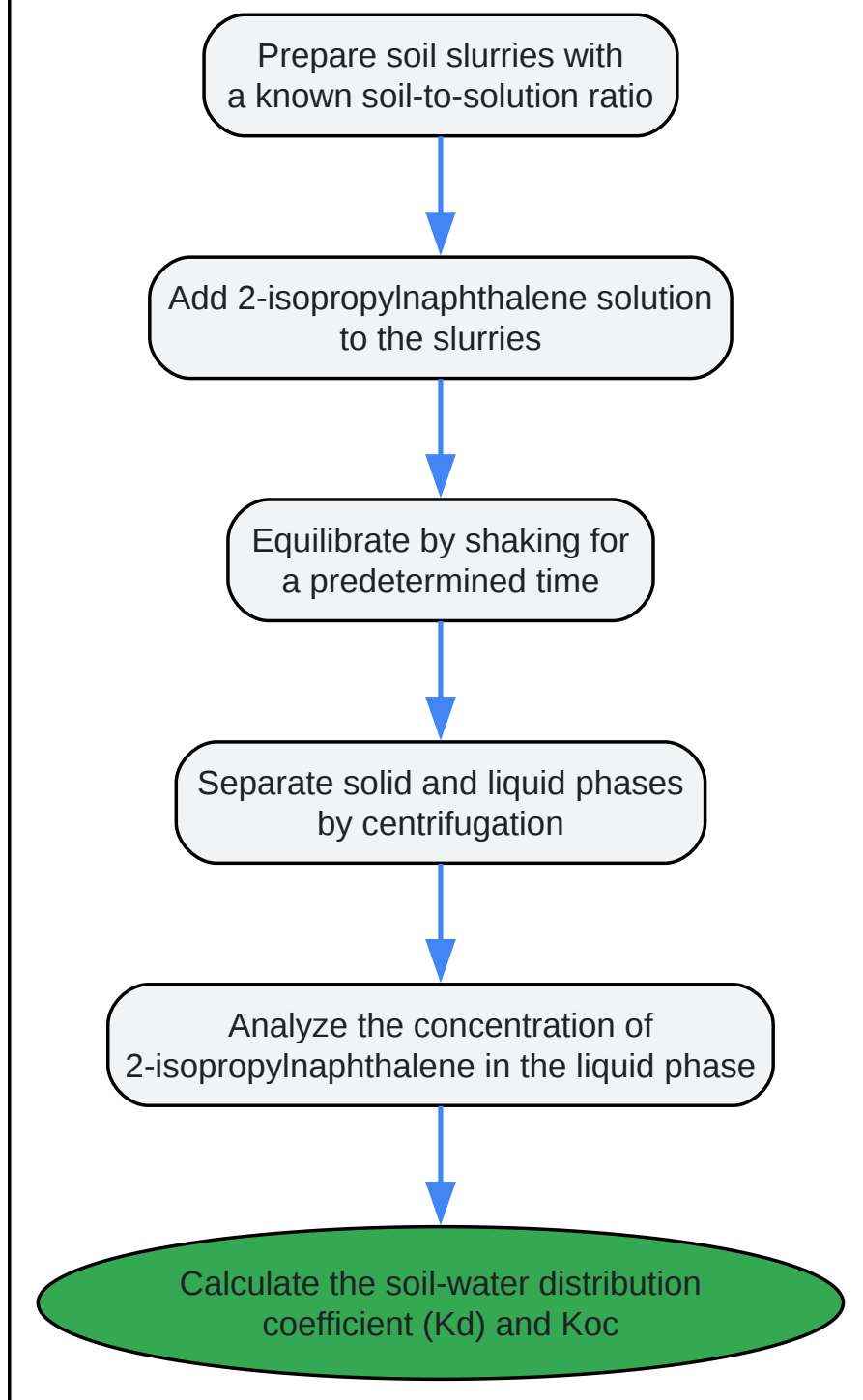
Biotic Degradation

Aerobic Biodegradation: While specific data for **2-isopropylnaphthalene** is limited, studies on analogous compounds such as 1- and 2-methylnaphthalene suggest that it may be biodegradable under aerobic conditions. In a Japanese MITI II test, which utilizes a freshwater inoculum, 1- and 2-methylnaphthalene showed 49% and 72% degradation, respectively, over 28 days.[3] However, in the more stringent MITI I test, less than 5% degradation was observed for both compounds over the same period.[3] This suggests that acclimatized microbial populations may be necessary for significant degradation to occur.

Proposed Microbial Degradation Pathway: Based on the metabolism of **2-isopropylnaphthalene** in rats and the known microbial degradation pathways of other PAHs, a plausible aerobic degradation pathway can be proposed.[3][4] The initial attack is likely oxidation of the isopropyl side chain or the naphthalene ring system.



Workflow for Soil Sorption/Desorption Study



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